

An In-depth Technical Guide to Potassium Stannate (CAS No. 12125-03-0)

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Compound of Interest

Compound Name: Potassium stannate

Cat. No.: B078728

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Introduction

Potassium stannate, with the chemical formula K_2SnO_3 , is an inorganic compound that exists most commonly in its trihydrate form, $K_2SnO_3 \cdot 3H_2O$. It is a white, crystalline solid known for its solubility in water. This technical guide provides a comprehensive overview of the properties, synthesis, and key applications of **potassium stannate**, with a focus on data relevant to scientific research and development.

Core Properties of Potassium Stannate Trihydrate

The physical and chemical properties of **potassium stannate** trihydrate are summarized below.

Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	12125-03-0	[1]
Molecular Formula	K ₂ SnO ₃ ·3H ₂ O	[1]
Molecular Weight	298.94 g/mol	[1]
Appearance	White to off-white crystalline solid	[1]
Melting Point	> 140 °C (decomposes)	[1]
Density	3.2 g/cm ³	[1]
Solubility in Water	110.5 g/100 mL at 20°C	[1]

Health and Safety Information

Hazard Statement	Description
Skin Irritation	Causes skin irritation.
Eye Irritation	Causes serious eye irritation.
Respiratory Irritation	May cause respiratory irritation.

Note: For complete safety information, please refer to the full Safety Data Sheet (SDS).

Experimental Protocols

Synthesis of Potassium Stannate Trihydrate

A common method for the synthesis of **potassium stannate** involves the reaction of metallic tin with potassium hydroxide in the presence of an oxidizing agent, such as hydrogen peroxide.

Materials:

- Metallic tin (tin flower)
- Potassium hydroxide (KOH) solution (10-40%)

- Hydrogen peroxide (H_2O_2) solution (5-30%)
- Reaction kettle with stirring mechanism
- Filtration apparatus
- Rotary evaporator or similar concentration apparatus
- Crystallization dish
- Drying oven

Procedure:

- Place the metallic tin and a 10-40% potassium hydroxide solution into the reaction kettle.
- Begin stirring the mixture.
- Slowly add a 5-30% hydrogen peroxide solution to the reaction mixture.
- Maintain the reaction temperature between 50 and 100°C for 1 to 7 hours.
- After the reaction is complete, filter the hot solution to remove any unreacted tin or impurities.
- Concentrate the filtrate under reduced pressure using a rotary evaporator until crystals begin to form.
- Transfer the concentrated solution to a crystallization dish and allow it to cool to room temperature to promote further crystallization.
- Filter the crystals from the mother liquor.
- Wash the collected crystals with a small amount of cold deionized water.
- Dry the purified **potassium stannate** trihydrate crystals in a drying oven at a temperature below 100°C.

Synthesis of Tin Oxide (SnO_2) Nanoparticles

Potassium stannate can serve as a precursor for the synthesis of tin oxide nanoparticles through a hydrothermal method.

Materials:

- **Potassium stannate** trihydrate ($\text{K}_2\text{SnO}_3 \cdot 3\text{H}_2\text{O}$)
- Deionized water
- Hydrazine (as a surfactant, optional)
- Autoclave (Teflon-lined)
- Centrifuge
- Drying oven

Procedure:

- Prepare an aqueous solution of **potassium stannate** trihydrate.
- If a surfactant is used, add hydrazine to the solution and stir until fully dissolved.
- Transfer the solution to a Teflon-lined autoclave.
- Seal the autoclave and heat it to a temperature of approximately 100°C for 12 hours.
- After the reaction, allow the autoclave to cool to room temperature.
- Collect the precipitate by centrifugation.
- Wash the collected nanoparticles several times with deionized water and ethanol to remove any remaining ions.
- Dry the final tin oxide nanoparticle product in an oven.

Characterization Protocols

Fourier-Transform Infrared (FTIR) Spectroscopy:

- Ensure the ATR crystal of the FTIR spectrometer is clean.
- Place a small amount of the solid **potassium stannate** sample directly onto the ATR crystal.
- Apply pressure using the instrument's clamp to ensure good contact between the sample and the crystal.
- Record the spectrum, typically in the range of 4000-400 cm^{-1} .

Raman Spectroscopy:

- Place the powdered **potassium stannate** sample into a suitable sample holder, such as an aluminum cup.
- Position the sample holder in the Raman spectrometer.
- Focus the laser beam onto the sample surface.
- Acquire the Raman spectrum, ensuring an appropriate laser wavelength and power to avoid sample degradation.

Applications

Electroplating

A primary application of **potassium stannate** is in alkaline tin electroplating baths.^{[2][3]} Its high solubility allows for the formulation of concentrated plating solutions, which can be operated at high current densities to achieve faster plating rates.^[2]

Typical Alkaline Tin Plating Bath Composition and Operating Conditions:

Component/Parameter	Concentration/Value
Potassium Stannate	210 g/L (for high-speed plating)
Potassium Hydroxide	22 g/L
Operating Temperature	70-90°C
Cathode Current Density	30-1000 A/ft ²

Catalysis

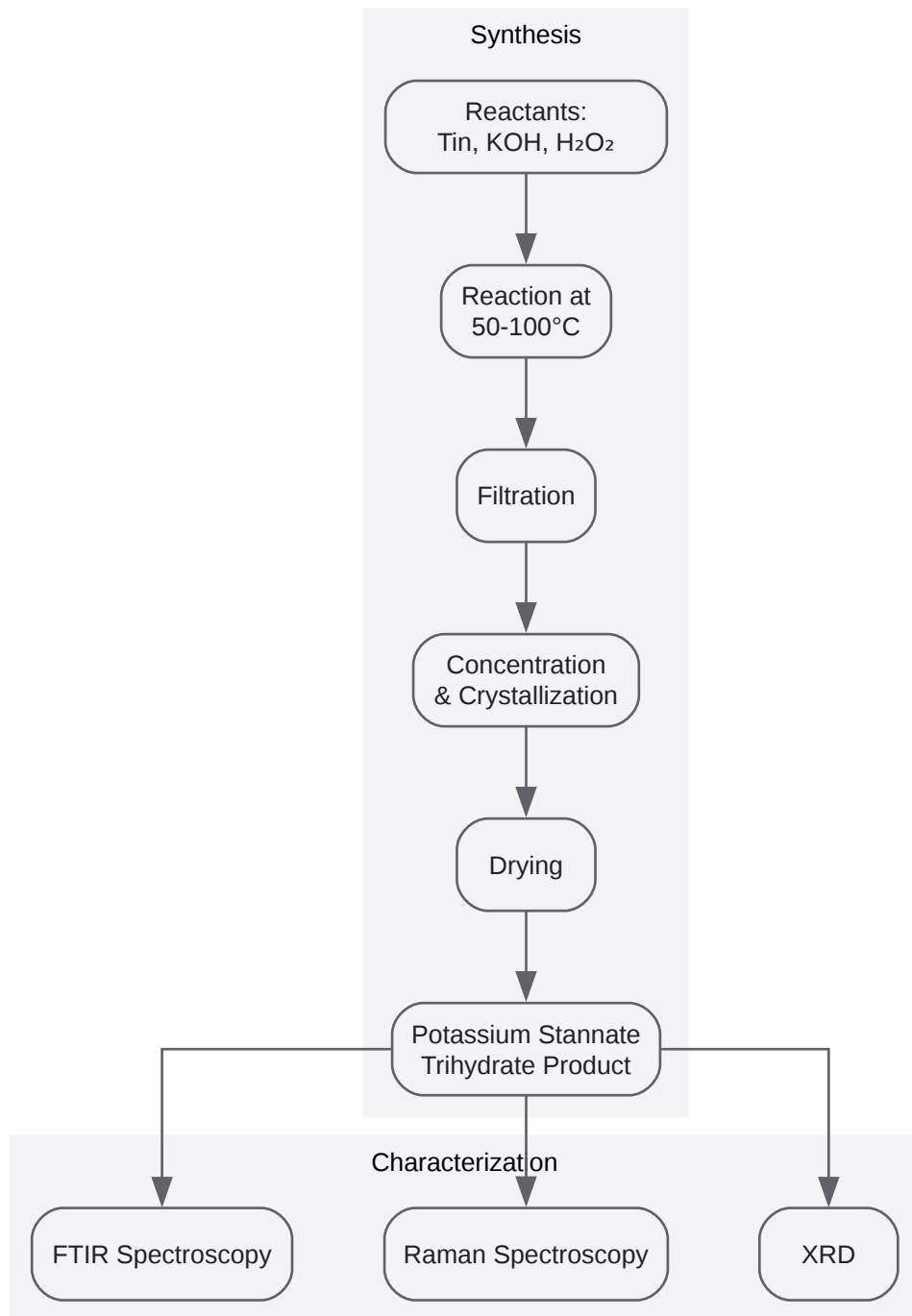
Potassium stannate has been explored as a solid base catalyst in organic reactions, such as aldol condensations. While specific protocols are highly reaction-dependent, the general principle involves the use of the basic nature of the stannate to facilitate the deprotonation of a ketone or aldehyde, initiating the condensation reaction.

Other Applications

- Ceramics and Glass: It is used as a fluxing agent and stabilizer to improve the mechanical and thermal properties of ceramics and glass.[\[4\]](#)
- Wastewater Treatment: It can be employed in the removal of heavy metals from wastewater. [\[4\]](#)
- CO₂ Capture: Recent research has investigated the use of **potassium stannate** as a sorbent for high-temperature carbon dioxide capture.[\[5\]](#)

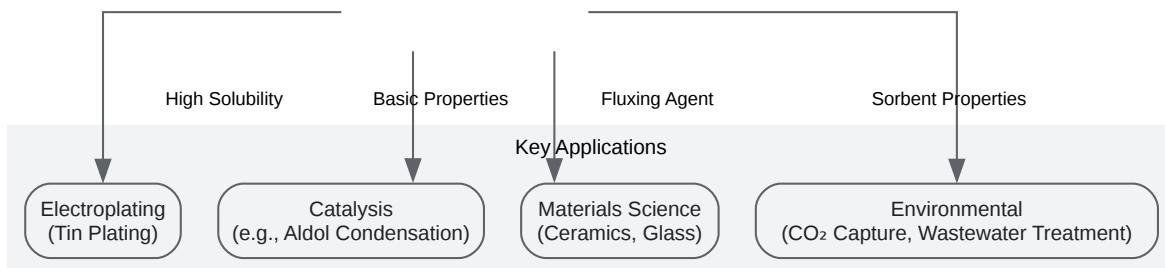
Visualizations

Experimental Workflow for Synthesis and Characterization

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Caption: Workflow for the synthesis and characterization of **potassium stannate**.

Application Pathways of Potassium Stannate

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Caption: Key application areas for **potassium stannate**.

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